

"Methyl 2-(4-methylphenylsulfonamido)acetate" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Methyl 2-(4-methylphenylsulfonamido)acetate
Cat. No.:	B153594

[Get Quote](#)

Technical Data Sheet: Methyl 2-(4-methylphenylsulfonamido)acetate

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides the fundamental physicochemical properties of **Methyl 2-(4-methylphenylsulfonamido)acetate**, specifically its molecular formula and molecular weight. The data is presented for reference in research and development settings.

Chemical Identity and Properties

Methyl 2-(4-methylphenylsulfonamido)acetate is a chemical compound classified as a sulfonamide derivative.^[1] It is identified by the CAS Number 2645-02-5.^{[1][2][3]} The compound's structure incorporates a methyl ester group and a 4-methylphenylsulfonamido moiety.^[1]

The key molecular identifiers and properties are summarized in the table below.

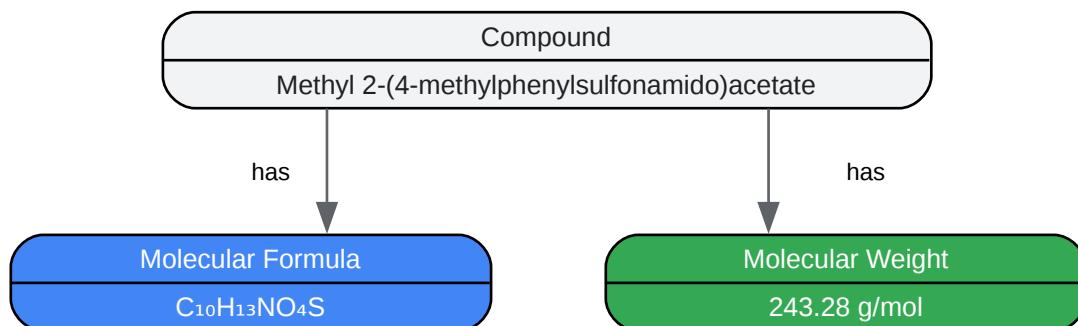
Parameter	Value	Source
Molecular Formula	C ₁₀ H ₁₃ NO ₄ S	PubChem[4], Benchchem[1], Anbu Chem[2]
Molecular Weight	243.28 g/mol	PubChem[4], Benchchem[1], Anbu Chem[2]
IUPAC Name	methyl 2-[(4-methylphenyl)sulfonylamino]acetate	PubChem[4]
CAS Number	2645-02-5	Benchchem[1], Anbu Chem[2], Local Pharma Guide[3]

Experimental Protocols

This section is not applicable to the determination of fundamental properties such as molecular formula and weight, which are calculated based on the compound's atomic composition.

Logical Relationship of Chemical Data

The following diagram illustrates the direct relationship between the chemical compound and its core molecular properties.



[Click to download full resolution via product page](#)

Caption: Relationship between compound name, formula, and molecular weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl 2-(4-methylphenylsulfonamido)acetate | 2645-02-5 | Benchchem [benchchem.com]
- 2. CAS 2645-02-5 | Methyl 2-(4-methylphenylsulfonamido)acetate [finechemical.net]
- 3. CAS NO. 2645-02-5 | Methyl 2-(4-methylphenylsulfonamido)acetate | C10H13NO4S [localpharmacguide.com]
- 4. Methyl 2-(4-methylphenylsulfonamido)acetate | C10H13NO4S | CID 562880 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Methyl 2-(4-methylphenylsulfonamido)acetate" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b153594#methyl-2-4-methylphenylsulfonamido-acetate-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com